

Technical Support Center: In Vitro Bladder Contractility Assays with Oxybutynin

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Compound of Interest

Compound Name: Oxybutynin chloride

Cat. No.: B1678075

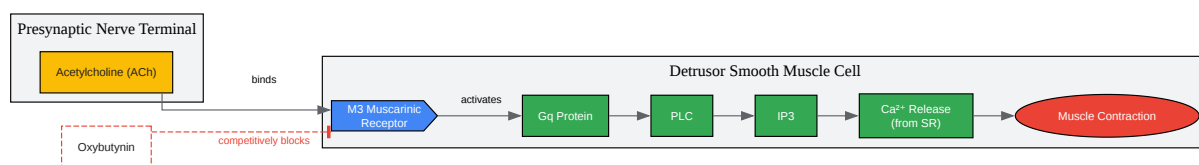
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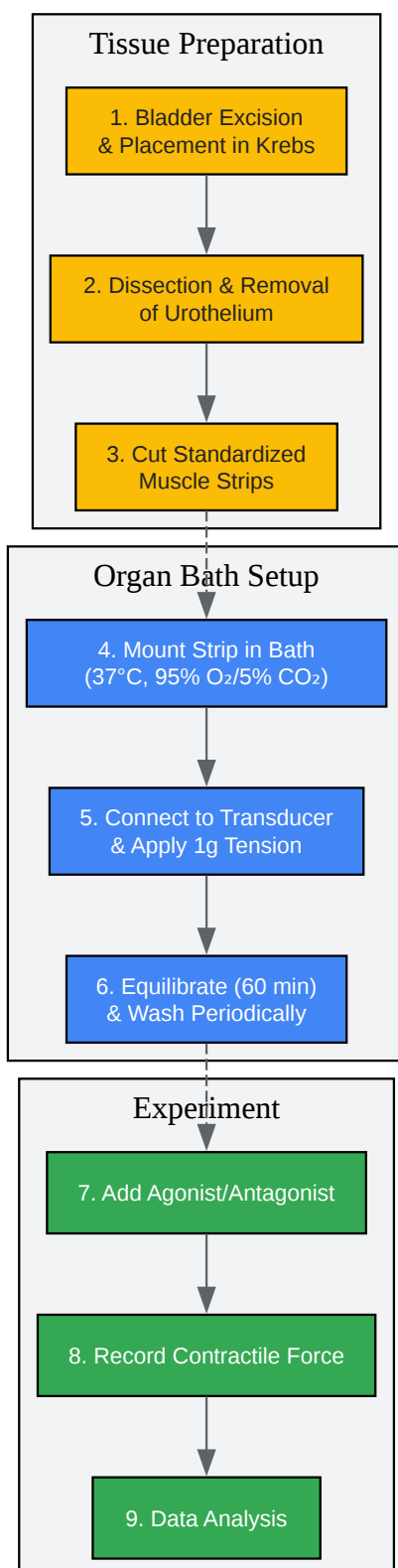
This guide provides troubleshooting advice and frequently asked questions (FAQs) to help researchers, scientists, and drug development professionals address variability in in vitro bladder contractility assays involving oxybutynin.

Frequently Asked Questions (FAQs)

Q1: What is the primary mechanism of action of oxybutynin on bladder smooth muscle?

A1: Oxybutynin primarily acts as a competitive antagonist of acetylcholine at muscarinic receptors, particularly the M3 subtype, on the detrusor (bladder) smooth muscle.^{[1][2][3]} By blocking these receptors, oxybutynin inhibits the contractile effect of acetylcholine, leading to muscle relaxation and a decrease in involuntary bladder contractions.^{[2][3][4]} It also possesses direct antispasmodic and weak local anesthetic properties, which may contribute to its overall effect.^{[2][3]}





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